

Unveiling Tellurium-125: A Technical Guide to its Discovery, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tellurium-125

Cat. No.: B080016

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the **Tellurium-125** (^{125}Te) isotope, from its historical discovery to its modern-day applications in advanced scientific research. This document details its fundamental properties, experimental protocols for its use in key analytical techniques, and its role in materials science and drug development.

Discovery and Origins

The element Tellurium was first identified in 1782 by the Austrian mineralogist Franz-Joseph Müller von Reichenstein in a gold ore from Transylvania. Initially mistaken for antimony, Müller suspected it was a new element. His findings were later confirmed in 1798 by the German chemist Martin Heinrich Klaproth, who named the element "tellurium" after the Latin word tellus, meaning "earth." The specific isotope, **Tellurium-125**, was later discovered in 1931.

Tellurium-125 is a stable, naturally occurring isotope of Tellurium. It can also be produced through the decay of its parent nuclides, Iodine-125 (^{125}I) and Antimony-125 (^{125}Sb).^[1]

Core Nuclear and Physical Properties

Tellurium-125 possesses a unique set of nuclear and physical properties that make it a valuable tool in various scientific disciplines. These properties are summarized in the tables below for easy reference and comparison.

Table 1: Nuclear Properties of Tellurium-125

Property	Value
Atomic Number (Z)	52
Mass Number (A)	125
Atomic Mass	124.9044312(15) u[2]
Natural Abundance	7.07(15)%[2]
Nuclear Spin (I)	1/2+[2]
Half-life	Stable[2]
Nuclear Magnetic Moment (μ/μ_N)	-0.8885051(4)[2]
Gyromagnetic Ratio (γ)	$8.5087 \times 10^7 \text{ rad T}^{-1} \text{ s}^{-1}$ [2]

Table 2: Physical Properties of Elemental Tellurium

Property	Value
Appearance	Silvery-white, lustrous metalloid
Crystal Structure	Hexagonal
Melting Point	449.5 °C
Boiling Point	988 °C
Density	6.24 g/cm ³

Experimental Protocols and Applications

Tellurium-125 is instrumental in two primary analytical techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy and Mössbauer Spectroscopy. These methods provide detailed insights into molecular structure, chemical bonding, and the electronic environment of tellurium-containing compounds.

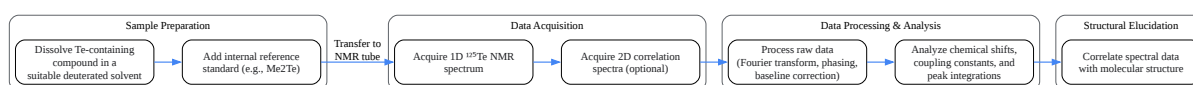
Tellurium-125 Nuclear Magnetic Resonance (NMR) Spectroscopy

^{125}Te NMR spectroscopy is a powerful tool for characterizing organotellurium compounds and inorganic tellurium-containing materials. Due to its higher sensitivity compared to the ^{123}Te isotope, ^{125}Te is the preferred nucleus for NMR studies.[3][4]

Experimental Considerations:

- Reference Compound: Dimethyl telluride (Me_2Te) in neat or benzene solution is a common standard for ^{125}Te NMR.[4]
- Chemical Shift Range: ^{125}Te exhibits a very wide chemical shift range, spanning from approximately -1200 ppm to +3200 ppm, which provides excellent resolution for distinguishing different chemical environments.[4]
- Coupling Constants: The coupling between ^{125}Te and other nuclei, such as ^1H and ^{13}C , provides valuable structural information and can be observed as satellite peaks in the spectra of these nuclei.[3]
- Experimental Techniques:
 - 1D ^{125}Te NMR: Provides basic information on the number and type of tellurium environments.[4]
 - 2D Correlation Experiments (e.g., ^{125}Te - ^1H , ^{125}Te - ^{13}C): Used to establish connectivity between tellurium and other atoms in a molecule.[4]

Workflow for ^{125}Te NMR in Compound Characterization:



[Click to download full resolution via product page](#)

A generalized workflow for compound characterization using ^{125}Te NMR spectroscopy.

Tellurium-125 Mössbauer Spectroscopy

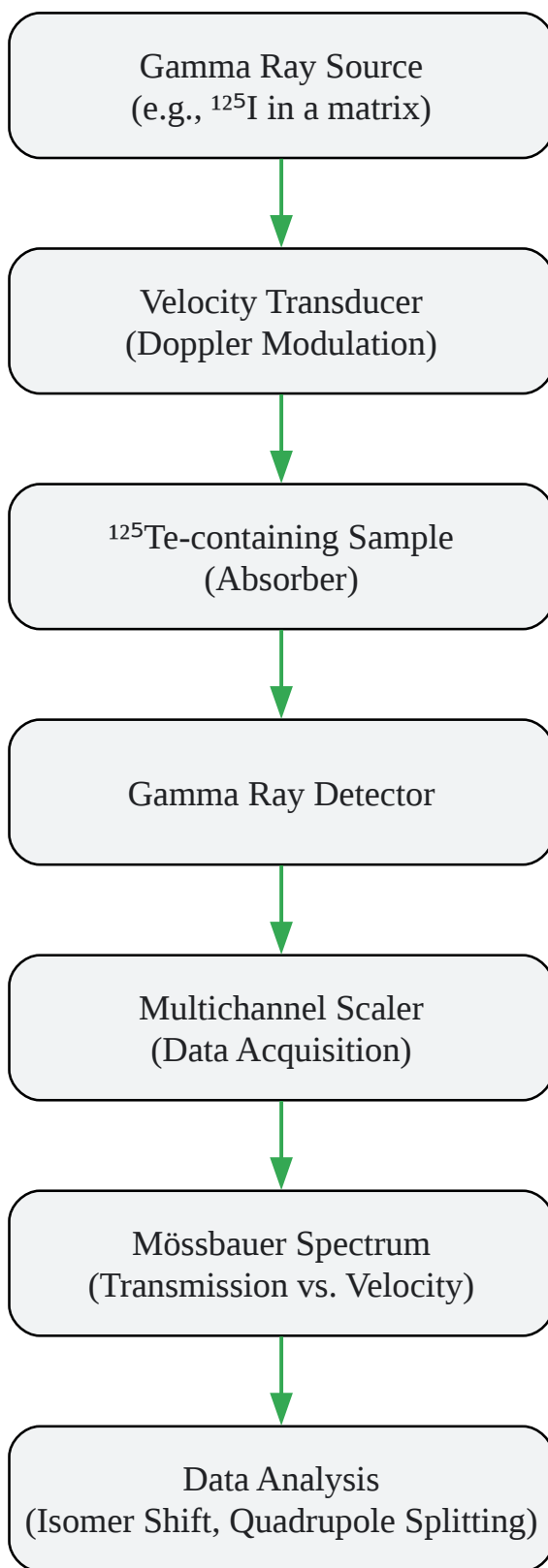
Mössbauer spectroscopy is a highly sensitive technique that probes the nuclear energy levels of an isotope. For ^{125}Te , it provides valuable information about the chemical environment, including oxidation state and the nature of chemical bonds.

Experimental Setup and Principles:

Mössbauer spectroscopy involves the resonant absorption of gamma rays by atomic nuclei. The basic setup consists of a radioactive source that emits gamma rays, a sample, and a detector. The energy of the emitted gamma rays is modulated by moving the source relative to the absorber (Doppler effect).

A key aspect of ^{125}Te Mössbauer spectroscopy is the use of a synchrotron radiation source, which can enhance the counting rate and reduce measurement time.^[5] The technique measures parameters such as the isomer shift and quadrupole splitting, which are sensitive to the s-electron density at the nucleus and the electric field gradient, respectively.

General Workflow for a Mössbauer Spectroscopy Experiment:



[Click to download full resolution via product page](#)

A simplified workflow of a Mössbauer spectroscopy experiment.

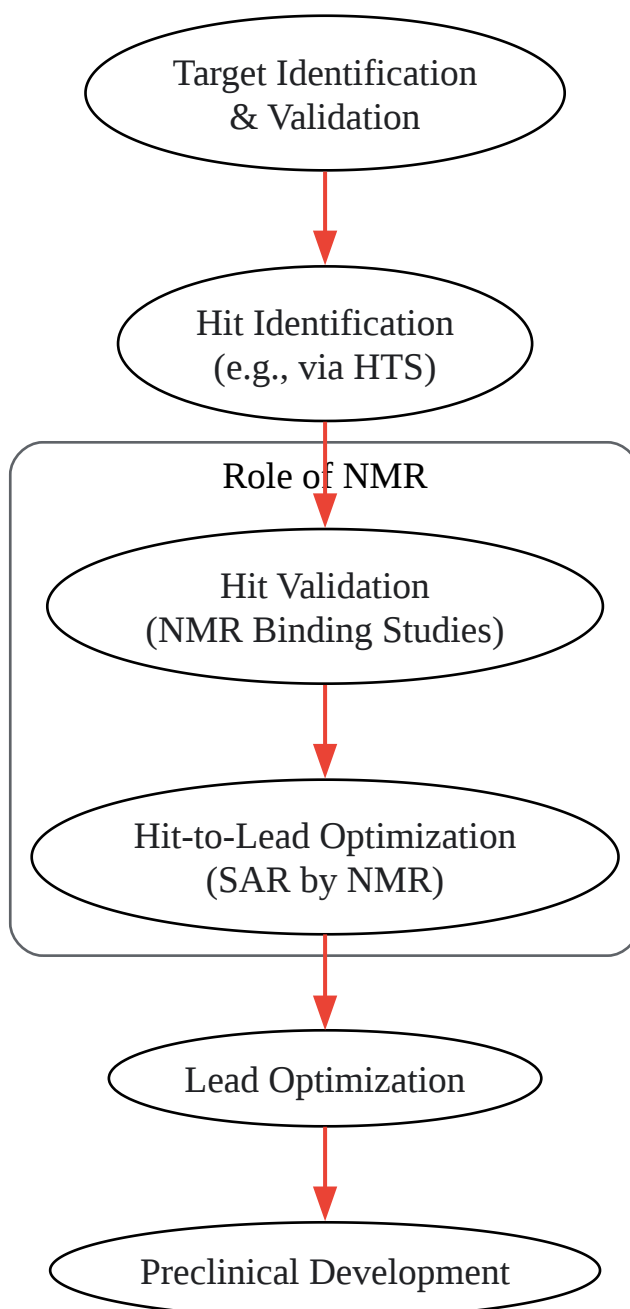
Applications in Drug Development and Materials Science

The unique properties of **Tellurium-125** lend themselves to various applications in cutting-edge research and development.

Drug Development

The use of NMR spectroscopy is considered a "gold standard" in drug discovery and development.^[6] ^{125}Te NMR can be a valuable tool in this process, particularly for the characterization of tellurium-containing drug candidates or for studying drug-target interactions where tellurium is incorporated as a probe. The wide chemical shift dispersion of ^{125}Te can provide high-resolution structural information.

Logical Flow in NMR-based Drug Discovery:



[Click to download full resolution via product page](#)

The role of NMR, including potentially ^{125}Te NMR, in the drug discovery pipeline.

While specific protocols for the synthesis of ^{125}Te -labeled pharmaceuticals are not widely published, general methods for the synthesis of organotellurium compounds can be adapted. These often involve the reaction of a suitable organic precursor with a tellurium-containing reagent.

Materials Science

In materials science, ^{125}Te NMR and Mössbauer spectroscopy are used to study the structure and properties of a wide range of tellurium-containing materials, including:

- Semiconductors: Characterization of telluride-based semiconductors.
- Alloys: Investigation of the local environment of tellurium atoms in various alloys.
- Glasses: Understanding the structure of tellurite glasses.
- Nanomaterials: Probing the properties of tellurium-containing nanoparticles and nanostructures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. gbdong.cm.utexas.edu [gbdong.cm.utexas.edu]
2. Tellurium-125 - isotopic data and properties [chemlin.org]
3. (Te) Tellurium NMR [chem.ch.huji.ac.il]
4. NMR Periodic Table: Tellurium NMR [imserc.northwestern.edu]
5. researchgate.net [researchgate.net]
6. NMR as a “Gold Standard” Method in Drug Design and Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling Tellurium-125: A Technical Guide to its Discovery, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080016#discovery-and-properties-of-tellurium-125-isotope]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com